

Tropisetron Hydrochloride Off-Target Effects: A Technical Resource

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Compound of Interest

Compound Name: *Tropisetron hydrochloride*

Cat. No.: *B8063447*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the off-target effects of **tropisetron hydrochloride** observed in in vitro studies. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific experimental challenges.

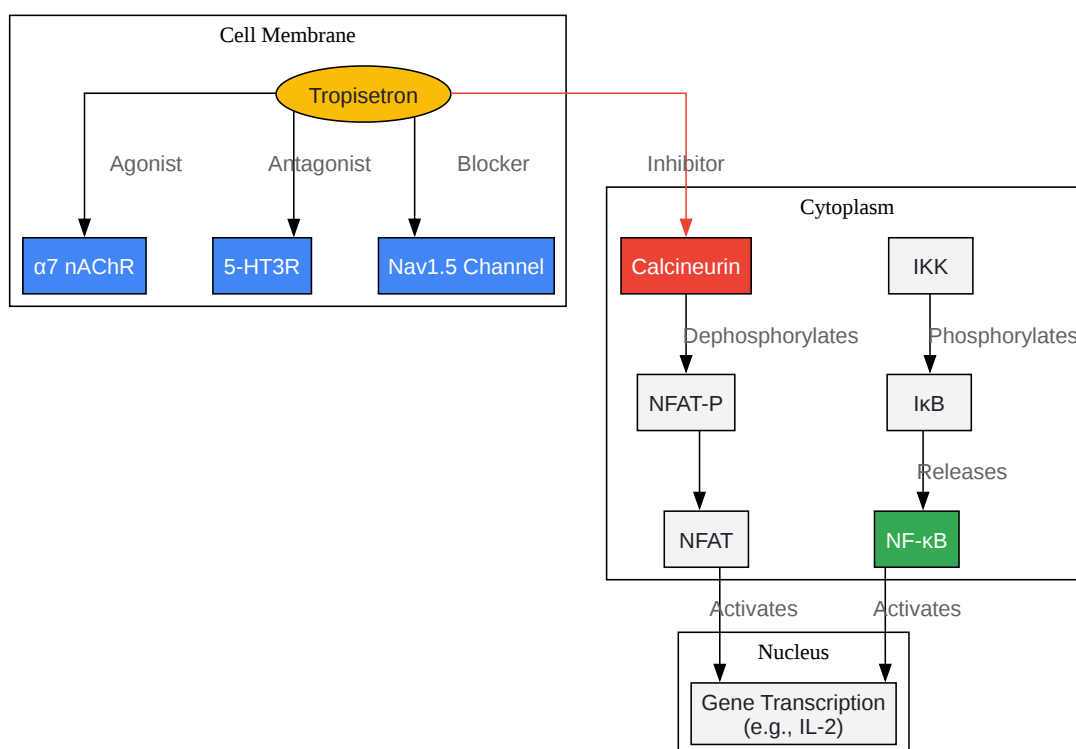
Quantitative Data Summary

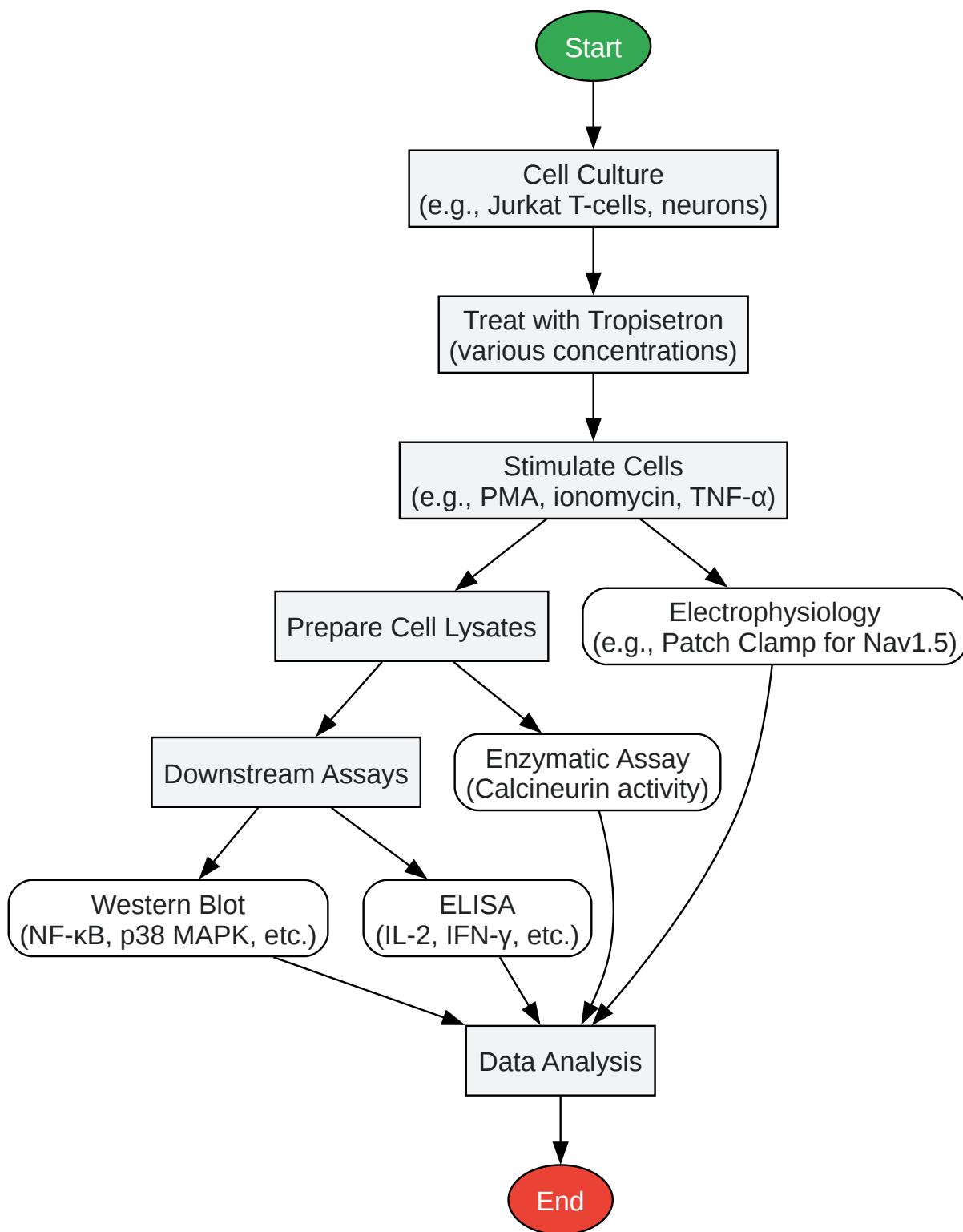
The following table summarizes the known binding affinities and inhibitory concentrations of tropisetron at its primary target and key off-target sites.

Target	Parameter	Value	Species/System	Reference
Serotonin 5-HT3 Receptor	Ki	5.3 nM	Not Specified	[1]
IC50	70.1 ± 0.9 nM	Not Specified	[2]	
α7-Nicotinic Acetylcholine Receptor (α7 nAChR)	Ki	6.9 nM	Not Specified	[1]
Cardiac Sodium Channel (Nav1.5)	-	Interaction with inactive state	Human (gene SCN5A)	[3]
Calcineurin	-	Inhibition of phosphatase activity	Not Specified	[4]
Serotonin 5-HT4 Receptor	-	Weak antagonist activity	Not Specified	[5]

Signaling Pathways & Experimental Workflows

The following diagrams illustrate key signaling pathways affected by tropisetron's off-target activities and a general workflow for investigating these effects.





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References

- 1. Tropisetron (SDZ-ICS-930) | 5-HT Receptor | CAS 89565-68-4 | Buy Tropisetron (SDZ-ICS-930) from Supplier InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. ClinPGx [[clinpgx.org](https://www.clinpgx.org)]
- 4. In vitro effects of tropisetron and granisetron against Echinococcus granulosus (s.s.) protoscoleces by involvement of calcineurin and calmodulin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. [Pharmacological review of tropisetron] - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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